

performance comparison of PETA with other tetra-functional acrylates

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Compound of Interest

Compound Name: *Pentaerythritol tetraacrylate*

Cat. No.: *B1205106*

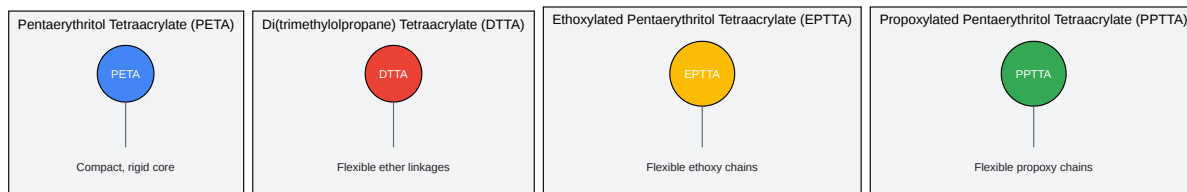
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PETA vs. Other Tetra-functional Acrylates: A Performance Comparison

Pentaerythritol tetraacrylate (PETA) is a widely utilized tetra-functional monomer in the formulation of ultraviolet (UV) and electron beam (EB) curable systems, prized for its ability to form highly crosslinked polymer networks.^{[1][2]} These networks impart desirable properties such as excellent chemical and abrasion resistance, high hardness, and rapid cure speeds.^[2] ^[3] This guide provides a comparative analysis of PETA against other tetra-functional acrylates, including Di(trimethylolpropane) tetraacrylate (DTTA), Ethoxylated **Pentaerythritol Tetraacrylate** (EPTTA), and Propoxylated **Pentaerythritol Tetraacrylate** (PPTTA). Due to a lack of direct comparative studies under identical conditions, this guide synthesizes available data from various sources to offer a comprehensive overview for researchers, scientists, and drug development professionals.

Chemical Structure Overview

The performance characteristics of tetra-functional acrylates are intrinsically linked to their molecular structure. PETA possesses a compact, rigid core, which contributes to high crosslink density and hardness. In contrast, DTTA, EPTTA, and PPTTA feature more flexible backbones due to the presence of ether linkages, which can influence properties like flexibility and shrinkage.



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Caption: Chemical structure concepts of tetra-functional acrylates.

Performance Characteristics

While direct quantitative comparisons are limited, the following table summarizes the key performance attributes of PETA and other tetra-functional acrylates based on available technical data and studies.

| Property | PETA (Pentaerythritol Tetraacrylate) | DTTA (Di(trimethylol propane) Tetraacrylate) | EPTTA (Ethoxylated Pentaerythritol Tetraacrylate) | PPTTA (Propoxylated Pentaerythritol Tetraacrylate) |
|-------------------------|---|---|--|---|
| Functionality | 4 | 4 | 4 | 4 |
| Reactivity / Cure Speed | High[3] | High, fast cure response[4][5] | High[6] | High[7] |
| Hardness | High[3] | Good[5] | Good | - |
| Flexibility | Low | Good elasticity and toughness[5] | More flexible than PETA[6] | - |
| Adhesion | Good[2] | Good[5] | - | - |
| Chemical Resistance | High[3] | Excellent[5] | Good[6] | - |
| Weatherability | - | - | - | Good[7] |
| Skin Irritation | Potential sensitizer | Low | Less irritation than PETA[6] | Low[7] |
| Shrinkage | - | Reduced shrinkage compared to TMPTA[5] | - | - |

Comparative Experimental Data

Although direct comparisons with other tetra-functional acrylates are scarce, some studies have compared PETA with multifunctional acrylates of different functionalities. The following data is from a study comparing PETA (tetra-functional) with Dipentaerythritol hexaacrylate (DPHA, hexa-functional) and Trimethylolpropane triacrylate (TMPTA, tri-functional) in a UV-curable coating formulation.

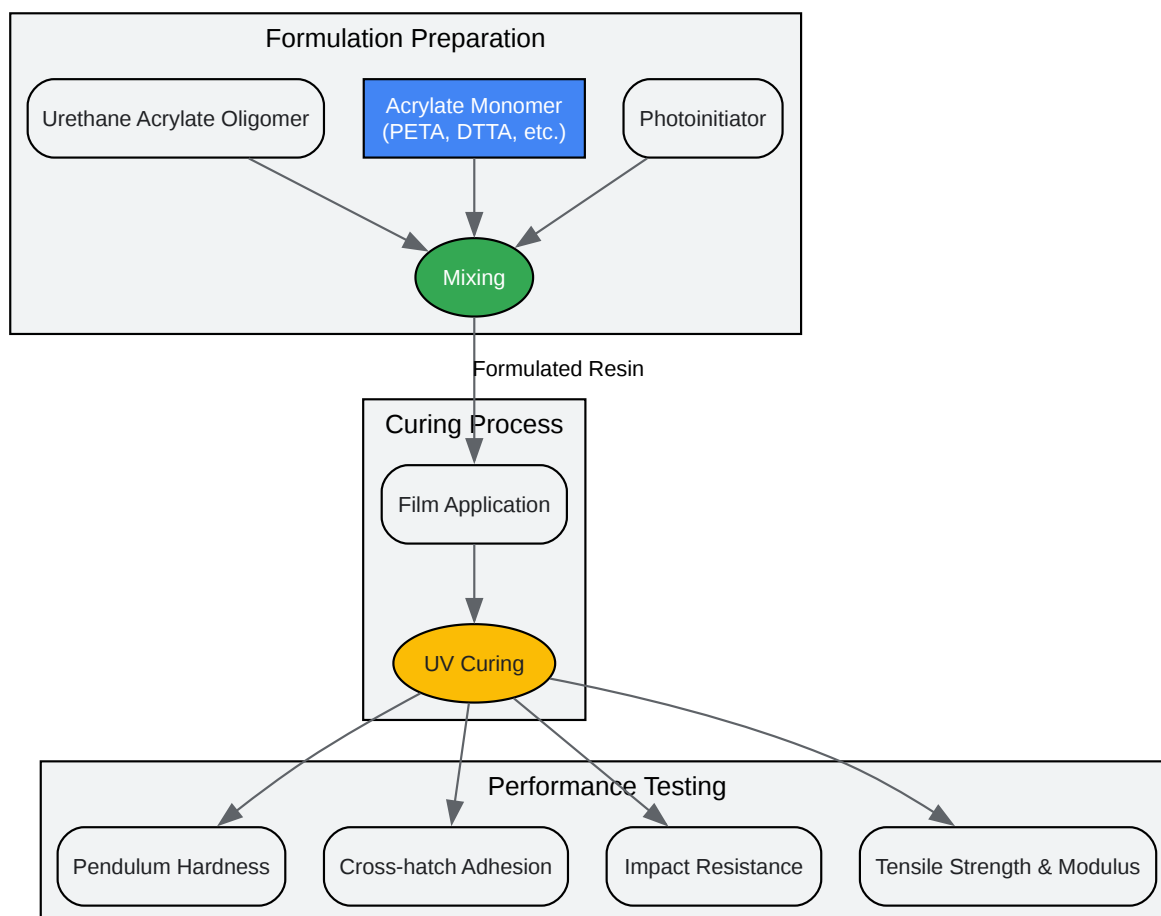
| Property | PETA | DPHA | TMPTA |
|----------------------------|-------|-------|--------------------------|
| Pendulum Hardness | 0.52 | 0.42 | 0.41 |
| Adhesion (grade) | 7 | 7 | 4 |
| Impact Strength (kg·cm) | 20-30 | 20-30 | 400/300 J/m ² |

Note: The original data for TMPTA impact strength was in different units. Adhesion is graded on a scale where lower numbers indicate better adhesion.

Experimental Protocols

UV-Curable Coating Formulation and Testing

The following is a representative experimental workflow for the preparation and testing of UV-curable coatings containing different acrylate monomers.



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Caption: Experimental workflow for UV-curable coatings.

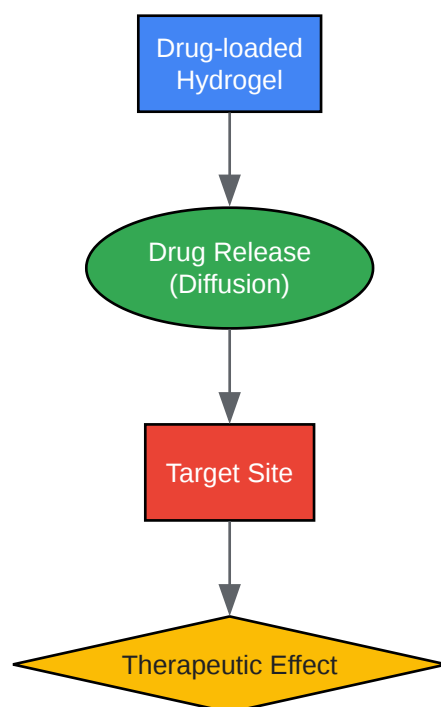
Detailed Methodology:

- **Formulation:** A base formulation is prepared typically consisting of an oligomer (e.g., urethane acrylate), a photoinitiator (e.g., 1-hydroxy-cyclohexylphenyl-ketone), and the multifunctional acrylate monomer being tested (PETA, DPHA, or TMPTA) as a reactive diluent. The components are mechanically mixed until a homogeneous solution is obtained.

- **Film Application:** The formulated resin is applied onto a substrate (e.g., glass or steel panels) using a film applicator to ensure a uniform thickness.
- **UV Curing:** The coated substrate is passed under a UV lamp at a specific energy density (e.g., 1760 mJ/cm²) to initiate photopolymerization and cure the film.
- **Performance Testing:**
 - **Pendulum Hardness:** Measured using a pendulum hardness tester according to ASTM D4366. The hardness is determined by the number of swings the pendulum makes on the coating surface.
 - **Adhesion:** Assessed using the cross-hatch adhesion test according to ASTM D3359. A lattice pattern is cut into the coating, and adhesive tape is applied and then removed. The adhesion is graded based on the amount of coating removed.
 - **Impact Strength:** Determined using an impact tester according to ASTM D2794. A weight is dropped onto the coated panel, and the resistance to cracking is evaluated.

Signaling Pathways in Drug Delivery

While the primary focus of this guide is on material performance, tetra-functional acrylates can be used to synthesize hydrogels for controlled drug release. The release kinetics are often governed by diffusion through the crosslinked polymer network.



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Caption: Drug release from a hydrogel carrier.

Conclusion

PETA stands out as a tetra-functional acrylate that provides a high degree of hardness and chemical resistance due to its rigid molecular structure. Other tetra-functional acrylates, such as DTTA and EPTTA, offer increased flexibility and potentially lower skin irritation, which can be advantageous in specific applications. The choice of a tetra-functional acrylate will ultimately depend on the desired balance of properties for the final product. For applications requiring high durability and scratch resistance, PETA is a strong candidate. Conversely, when flexibility and reduced shrinkage are critical, DTTA or EPTTA may be more suitable alternatives. Further direct comparative studies are necessary to provide a more definitive quantitative ranking of these materials.

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